Application Note: Total Synthesis of 3β-Hydroxy-5α-Abiraterone (3β-OH-5α-Abi)

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Compound of Interest

Compound Name:	*Abiraterone metabolite 1*
Cat. No.:	*B560545*

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Executive Summary & Clinical Relevance

3β-Hydroxy-5α-abiraterone (3β-OH-5α-Abi) is a critical downstream metabolite of the prostate cancer drug Abiraterone Acetate.[1] While Abiraterone functions primarily as a CYP17A1 inhibitor, its metabolism in vivo yields compounds with distinct pharmacological profiles.[2]

- The Metabolic Shunt: Abiraterone is converted to

  -abiraterone (D4A) by 3

  -HSD, which is subsequently reduced by 5

  -reductase (SRD5A) to 5

  -Abi and further to 3

  -OH-5

  -Abi.[1][3][4][5]

- Clinical Impact: Unlike the parent drug, 5

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-reduced metabolites can act as Androgen Receptor (AR) agonists, potentially contributing to resistance mechanisms in Castration-Resistant Prostate Cancer (CRPC).[1][6]

- Synthesis Necessity: Direct hydrogenation of Abiraterone yields complex mixtures of 5

  /5

  isomers and reduces the critical

  double bond. This protocol details a stereochemically unambiguous "De Novo" synthesis starting from Epiandrosterone, ensuring 100% 5

  -purity for use as an analytical standard or biological probe.[1]

Metabolic & Synthetic Pathway Visualization

The following diagram contrasts the biological generation of the metabolite with the chemical retrosynthesis strategy used in this protocol.

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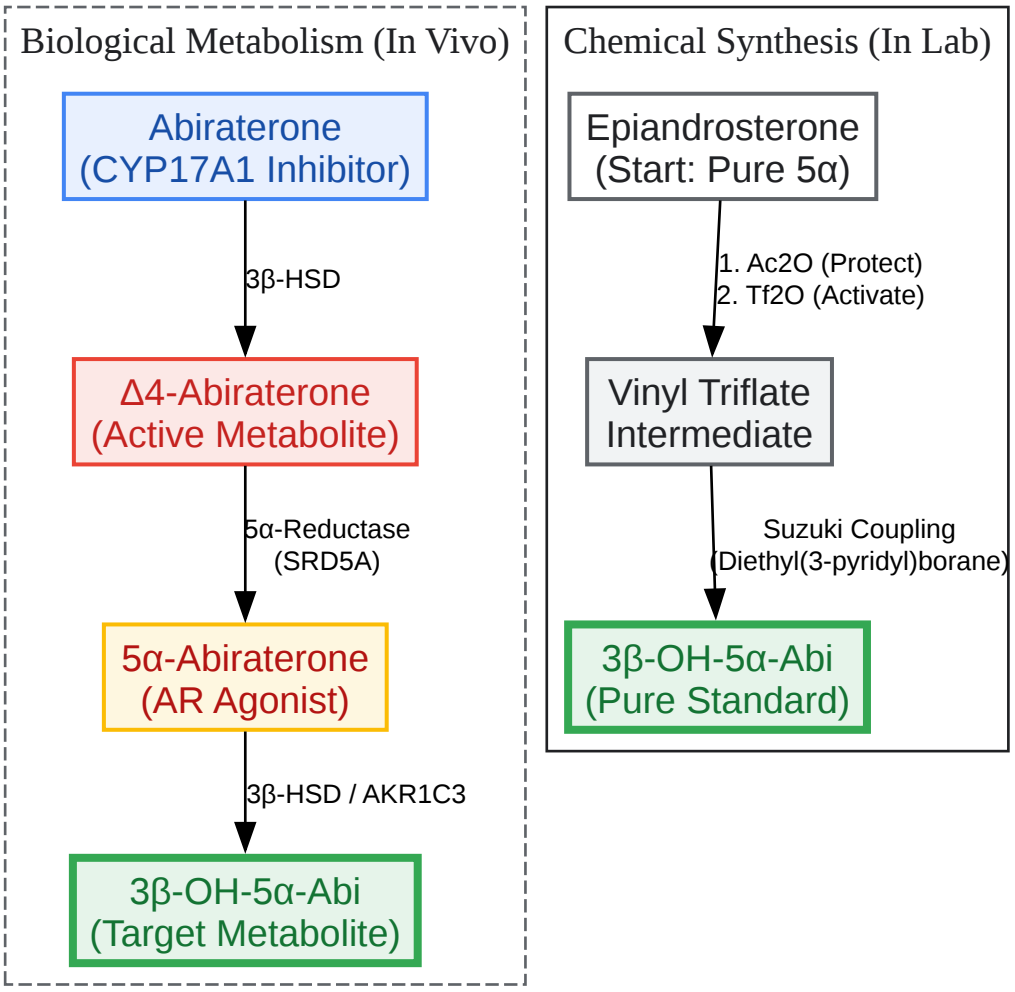

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Caption: Comparison of the in vivo metabolic pathway (top) vs. the stereoselective chemical synthesis route (bottom).

Detailed Synthesis Protocol

Retrosynthetic Strategy

To avoid the difficulty of separating 5

/5

isomers formed during hydrogenation, we utilize Epiandrosterone (3

-hydroxy-5

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-androstan-17-one) as the starting material.[1] This commercially available steroid already possesses the required 5

-trans-fused A/B ring system.[1]

Key Transformation: Suzuki-Miyaura coupling of a steroidal 17-enol triflate with a 3-pyridylborane derivative.[1]

Reagents & Materials Table

Reagent	Role	CAS No.	Equiv.[1]
Epiandrosterone	Starting Material	481-29-8	1.0
Acetic Anhydride	Protecting Group	108-24-7	3.0
Trifluoromethanesulfonic anhydride (Tf O)	Activating Agent	358-23-6	1.2
2,6-Di-tert-butyl-4-methylpyridine	Base (non-nucleophilic)	38222-83-2	1.3
Diethyl(3-pyridyl)borane	Coupling Partner	89878-14-8	1.5
Pd(PPh)	Catalyst	14221-01-3	0.05
Sodium Carbonate (2M aq)	Base (Coupling)	497-19-8	Excess

Step 1: Protection (Acetylation)

Objective: Protect the 3

-hydroxyl group to prevent interference during triflation.[1]

- Dissolve Epiandrosterone (10.0 g, 34.4 mmol) in dry Pyridine (50 mL).

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- Add Acetic Anhydride (10 mL) dropwise at 0°C.
- Allow the mixture to warm to Room Temperature (RT) and stir for 4 hours.
- Workup: Pour into ice-water (500 mL). The precipitate is filtered, washed with water, and dried under vacuum.
- Yield: ~95-98% (White solid).
- Product: 3

  -Acetoxy-5

  -androstan-17-one.[1]

Step 2: Enol Triflate Formation

Objective: Convert the 17-ketone into a reactive vinyl triflate leaving group.[1]

- Dissolve the product from Step 1 (5.0 g, 15 mmol) in anhydrous Dichloromethane (DCM, 100 mL).
- Add 2,6-Di-tert-butyl-4-methylpyridine (3.85 g, 18.7 mmol) to the solution.
- Cool the reaction to 0°C under Nitrogen atmosphere.
- Slowly add Triflic Anhydride (Tf

  O) (3.0 mL, 18 mmol) via syringe over 20 minutes.
- Stir at RT for 12 hours.
- Workup: Dilute with DCM, wash with 1N HCl (to remove pyridine base), then saturated NaHCO

  , and Brine.
- Dry over Na

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SO

and concentrate.

- Purification: Flash chromatography (Hexane/EtOAc 9:1).
- Product: 3

  -Acetoxy-5

  -androst-16-en-17-yl trifluoromethanesulfonate.[1]

Step 3: Suzuki-Miyaura Coupling

Objective: Install the pyridine ring at C17, creating the

double bond.

- Dissolve the Vinyl Triflate (3.0 g, 6.4 mmol) in THF (60 mL).
- Add Diethyl(3-pyridyl)borane (1.4 g, 9.6 mmol). Note: Diethyl(3-pyridyl)borane is often preferred over the boronic acid for higher yields in steroidal couplings, though 3-pyridylboronic acid can be used.[1]
- Add Pd(PPh

)

  (370 mg, 0.32 mmol).
- Add 2M Na

  CO

  aqueous solution (30 mL).
- Reflux the biphasic mixture vigorously at 80°C for 16–24 hours under Nitrogen.
- Workup: Cool to RT. Extract with EtOAc (3x).[7] Wash organics with Brine.[1]
- Purification: Flash chromatography (DCM/MeOH 98:2 to 95:5).

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- Product: 3

  -Acetoxy-5

  -Abiraterone (Protected Target).[1]

Step 4: Deprotection (Saponification)

Objective: Reveal the 3

-hydroxyl group.[1]

- Dissolve the coupled product in Methanol (50 mL) and THF (10 mL).
- Add 10% NaOH (aq) (10 mL).
- Stir at RT for 2 hours.
- Workup: Neutralize with 1N HCl to pH 7. Evaporate volatiles.[1] Extract residue with EtOAc. [1][7]
- Final Purification: Recrystallization from Acetone/Hexane or prep-HPLC.
- Final Product:3

  -Hydroxy-5

  -Abiraterone.

Analytical Validation (QC)

To validate the synthesis of the correct isomer, compare analytical data against the following expected values.

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Parameter	Expected Value / Feature	Diagnostic Significance
Mass Spectrometry	[M+H] = 350.25	Confirms Formula C H NO
H NMR (C6)	~5.99 ppm (1H, m)	16-H vinylic proton.[1] Confirms double bond.
H NMR (C3)	~3.6 ppm (1H, m)	3 -H (axial).[1] Indicates 3 -OH configuration.[1][8]
H NMR (C19)	~0.80-0.85 ppm (s)	Angular Methyl.[1] Shift differs from (Abi) and 5 isomers.
HPLC Retention	Distinct from Abiraterone	5 -reduced steroids generally elute later than analogs on C18.[1]

Critical Distinction:

- Abiraterone: Has a double bond (olefinic proton at C6).
- 3 -OH-5 -Abi: No olefinic proton at C6; A/B ring is saturated and trans-fused.[1]

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